

Diethyl Adipate as a Fragrance Ingredient in Cosmetics: A Technical Guide

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Compound of Interest

Compound Name: Diethyl adipate

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Introduction

Diethyl adipate (DEA), the diethyl ester of hexanedioic acid, is a versatile ingredient utilized in the cosmetics and fragrance industry. Chemically, it is a colorless, oily liquid with a faint, pleasant odor. Its primary functions in cosmetic formulations include acting as a solvent, particularly for fragrance components and sunscreen agents, a plasticizer to enhance the flexibility of polymer films, an emollient to soften and smooth the skin, and a skin-conditioning agent.^{[1][2][3][4][5]} This technical guide provides an in-depth overview of the chemical properties, functions, safety, and experimental protocols related to the use of **diethyl adipate** in cosmetics.

Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **diethyl adipate** is presented in Table 1. This data is essential for formulation scientists to understand its behavior in various cosmetic systems.

Property	Value	Reference(s)
Chemical Name	Diethyl hexanedioate	[6][7]
CAS Number	141-28-6	[6][7]
Molecular Formula	C10H18O4	[6]
Molecular Weight	202.25 g/mol	[6]
Appearance	Clear, colorless oily liquid	[1][7]
Odor	Pleasant, fruity, vinous	[1][2]
Melting Point	-20 to -19 °C	[1]
Boiling Point	251 °C	[1]
Density	1.009 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.427	[1]
Vapor Pressure	0.058 mm Hg at 25 °C	[6]
Flash Point	>230 °F (>110 °C)	[1]
Solubility	Insoluble in water; Soluble in ethanol and other organic solvents	[1][7]
LogP (Octanol/Water)	1.97	[6]

Function and Use in Cosmetics

Diethyl adipate serves multiple functions in cosmetic and fragrance preparations:

- **Fragrance Ingredient & Solvent:** It is used as a carrier for fragrance compounds and can help to solubilize other components within a formulation.[2][3] Its low volatility allows it to act as a fixative, slowing the evaporation of more volatile fragrance ingredients.[1][7]
- **Emollient and Skin-Conditioning Agent:** As an emollient, **diethyl adipate** helps to soften and smooth the skin by forming a protective layer that reduces water loss.[1]

- **Plasticizer:** In products like nail polish, it can be used to improve the flexibility and durability of the film formed on the nail.^[1]
- **Solvent for Sunscreen Agents:** Its solvent properties are particularly useful in sunscreen formulations to dissolve solid UV filters.

Safety and Toxicology

The safety of adipate esters, including **diethyl adipate**, has been evaluated by various scientific bodies. While a specific, comprehensive safety assessment for **diethyl adipate** by the Cosmetic Ingredient Review (CIR) Expert Panel is not yet finalized, data from structurally similar adipate esters provide a strong basis for assessing its safety through a read-across approach.

Acute Toxicity

Adipate esters generally exhibit low acute oral and dermal toxicity.^[6]

Dermal and Ocular Irritation

Based on data from analogous compounds, **diethyl adipate** is expected to be, at most, minimally irritating to the skin and eyes. For instance, undiluted dibutyl adipate was found to be only minimally irritating in rabbit eye tests.^[6] A study on dibutyl adipate reported a primary dermal irritation score of 2 out of a possible 8 in rabbits, indicating mild irritation.^[1]

Skin Sensitization

No data is available to suggest that **diethyl adipate** is a skin sensitizer. A guinea pig maximization study conducted on dibutyl adipate at a concentration of 25% showed no sensitizing effects.^[6]

The following table summarizes the available toxicological data for **diethyl adipate** and its analogues.

Endpoint	Species	Study	Results	Conclusion	Reference(s)
Acute Oral Toxicity	Rat	LD50	> 1.6 g/kg	Low toxicity	[8]
Acute Dermal Toxicity	Rabbit	LD50	20 ml/kg (for Dibutyl Adipate)	Low toxicity	[1]
Dermal Irritation	Rabbit	Primary Irritation Score	2/8 (for Dibutyl Adipate)	Mild irritant	[1]
Eye Irritation	Rabbit	-	Minimally irritating (for Dibutyl Adipate)	Not an eye irritant	[6]
Skin Sensitization	Guinea Pig	Maximization Test	Not a sensitizer at 25% (for Dibutyl Adipate)	Not a sensitizer	[6]
Repeated Dose Toxicity (Oral)	Rat	28-day study (Diisobutyl Adipate)	NOAEL = 300 mg/kg/day	Low repeated dose toxicity	[7]
Reproductive Toxicity (Oral)	Rat	OECD 421/GLP (Diisobutyl Adipate)	NOAEL (fertility) = 1000 mg/kg/day; NOAEL (developmental) = 300 mg/kg/day	Low reproductive toxicity	[7]

Experimental Protocols

Detailed methodologies for key toxicological assessments relevant to fragrance ingredients are provided below.

Human Repeat Insult Patch Test (HRIPT) for Skin Sensitization

The HRIPT is designed to assess the skin sensitization potential of a substance in human subjects.



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Figure 1: Human Repeat Insult Patch Test (HRIPT) Workflow

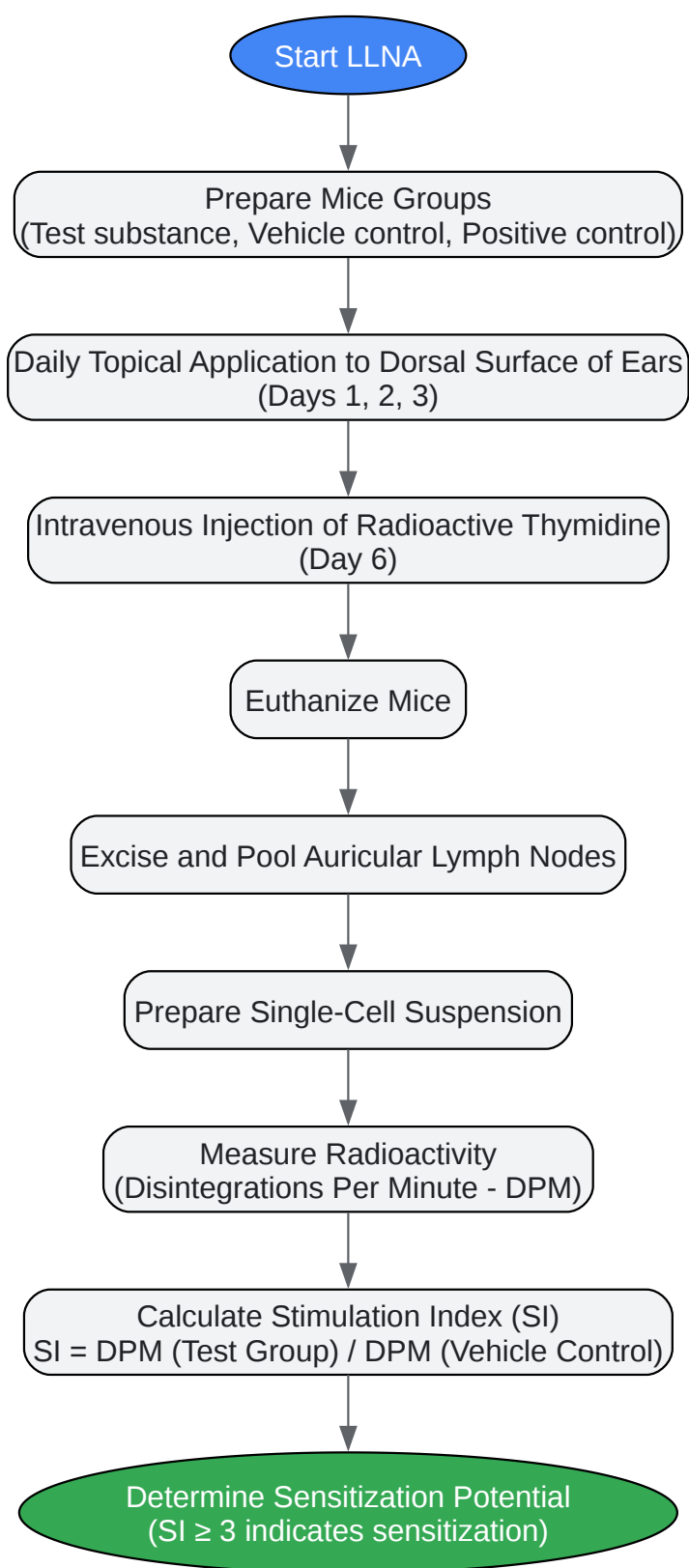
Methodology:

- Induction Phase: A patch containing the test material (e.g., **diethyl adipate** in a suitable vehicle like 75% diethyl phthalate/25% ethanol) is applied to the backs of human volunteers for 24 hours.[6]
- This is followed by a 24-hour rest period after patch removal.
- The process is repeated nine times over a three-week period at the same application site.[6]
- Rest Phase: A rest period of approximately two weeks follows the induction phase.[6]
- Challenge Phase: A single 24-hour patch with the test material is applied to a naïve skin site. [6]

- Skin reactions are scored at 24, 48, and 72 hours after patch application.[\[2\]](#)
- If a reaction is observed, a re-challenge may be performed to confirm sensitization.[\[6\]](#)

Murine Local Lymph Node Assay (LLNA) for Skin Sensitization

The LLNA is an in vivo assay that measures the proliferation of lymphocytes in the draining lymph nodes of mice following dermal application of a test substance.



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Figure 2: Murine Local Lymph Node Assay (LLNA) Workflow

Methodology:

- **Animal Dosing:** The test substance is applied topically to the dorsal surface of the ears of mice for three consecutive days.[9]
- **Lymphocyte Proliferation Measurement:** On day six, mice are injected intravenously with radio-labeled thymidine.
- **Sample Collection and Processing:** A few hours after the injection, the mice are euthanized, and the draining auricular lymph nodes are excised. A single-cell suspension of lymph node cells is prepared.
- **Data Analysis:** The incorporation of the radio-label is measured, and a Stimulation Index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. An SI of 3 or greater is considered a positive response, indicating that the substance is a skin sensitizer.[4]

Skin Sensitization Signaling Pathway

The process of skin sensitization involves a complex series of events at the molecular and cellular levels, which can be represented as an Adverse Outcome Pathway (AOP).



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Figure 3: Adverse Outcome Pathway for Skin Sensitization

Pathway Description:

- **Molecular Initiating Event:** Small, reactive chemicals (haptens), or prohaptens that become reactive through metabolic activation, penetrate the stratum corneum and covalently bind to skin proteins.

- **Keratinocyte Activation:** The hapten-protein complexes are recognized by keratinocytes, leading to the release of pro-inflammatory cytokines and chemokines.
- **Dendritic Cell Activation:** These signaling molecules activate resident dendritic cells (Langerhans cells), which then take up the hapten-protein complexes and migrate from the epidermis to the draining lymph nodes.
- **T-Cell Priming:** In the lymph nodes, the dendritic cells present the haptenated peptides to naïve T-cells, leading to their activation and proliferation, creating a population of memory T-cells.
- **Elicitation Phase (Adverse Outcome):** Upon subsequent exposure to the same hapten, the memory T-cells are rapidly activated, leading to a more pronounced inflammatory response that manifests as allergic contact dermatitis.

Conclusion

Diethyl adipate is a multifunctional ingredient in cosmetics, valued for its properties as a solvent, plasticizer, and emollient. Based on the available toxicological data for structurally related adipate esters, **diethyl adipate** is considered to have a low order of toxicity and is unlikely to be a skin sensitizer under normal conditions of use. Standardized toxicological testing protocols, such as the HRIPT and LLNA, are crucial for confirming the safety of fragrance ingredients. A thorough understanding of the underlying biological pathways, such as the AOP for skin sensitization, further aids in the comprehensive safety assessment of cosmetic ingredients.

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